

Technical Guide: Commercially Available Pyrimethanil- ^{13}C , $^{15}\text{N}_2$ Standards for Research Applications

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Compound of Interest

Compound Name: Pyrimethanil- ^{13}C , $^{15}\text{N}_2$

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available Pyrimethanil- ^{13}C , $^{15}\text{N}_2$ standards, their application in analytical methodologies, and quality control considerations. This stable isotope-labeled internal standard is a critical tool for accurate quantification of the fungicide pyrimethanil in various matrices.

Introduction to Pyrimethanil and its Labeled Standard

Pyrimethanil is a broad-spectrum anilinopyrimidine fungicide used to control gray mould (*Botrytis cinerea*) on a variety of crops. Its mode of action involves the inhibition of methionine biosynthesis in fungi. Accurate monitoring of pyrimethanil residues in environmental and food samples is crucial for regulatory compliance and food safety.

The use of a stable isotope-labeled internal standard, such as Pyrimethanil- ^{13}C , $^{15}\text{N}_2$, is the gold standard for quantitative analysis by mass spectrometry. This internal standard has a chemical structure and physical properties nearly identical to the unlabeled analyte, but with a different mass. This allows for correction of matrix effects and variations in sample preparation and instrument response, leading to highly accurate and precise measurements.

Commercial Availability and Specifications

Pyrimethanil- ^{13}C , $^{15}\text{N}_2$ is available from several chemical suppliers that specialize in analytical standards and isotopically labeled compounds. The following tables summarize the key specifications of commercially available standards. While a complete Certificate of Analysis (CoA) should always be consulted for lot-specific data, the information below represents typical values.

Table 1: General Specifications of Pyrimethanil- ^{13}C , $^{15}\text{N}_2$

Parameter	Specification
Chemical Name	4,6-Dimethyl-N-phenyl-2-pyrimidinamine- ^{13}C , $^{15}\text{N}_2$
Molecular Formula	$\text{C}_{11}^{13}\text{CH}_{13}^{15}\text{N}_2\text{N}$
Molecular Weight	~202.23 g/mol
Appearance	White to off-white solid
Solubility	Soluble in organic solvents such as acetonitrile, methanol, and acetone.

Table 2: Typical Purity and Isotopic Enrichment

Parameter	Typical Value	Notes
Chemical Purity	≥98%	Determined by techniques such as HPLC or qNMR.
Isotopic Purity	≥99 atom % ^{13}C ; ≥98 atom % ^{15}N	Isotopic enrichment is a critical parameter for avoiding cross-talk with the unlabeled analyte.
Storage Conditions	Store at -20°C for long-term stability.	Refer to the supplier's recommendation for optimal storage.

Experimental Protocols

The use of Pyrimethanil- ^{13}C , $^{15}\text{N}_2$ as an internal standard is prevalent in analytical methods employing isotope dilution mass spectrometry. Below is a detailed experimental protocol adapted from established methods for the analysis of pyrimethanil in soil and water samples.

Preparation of Standard Solutions

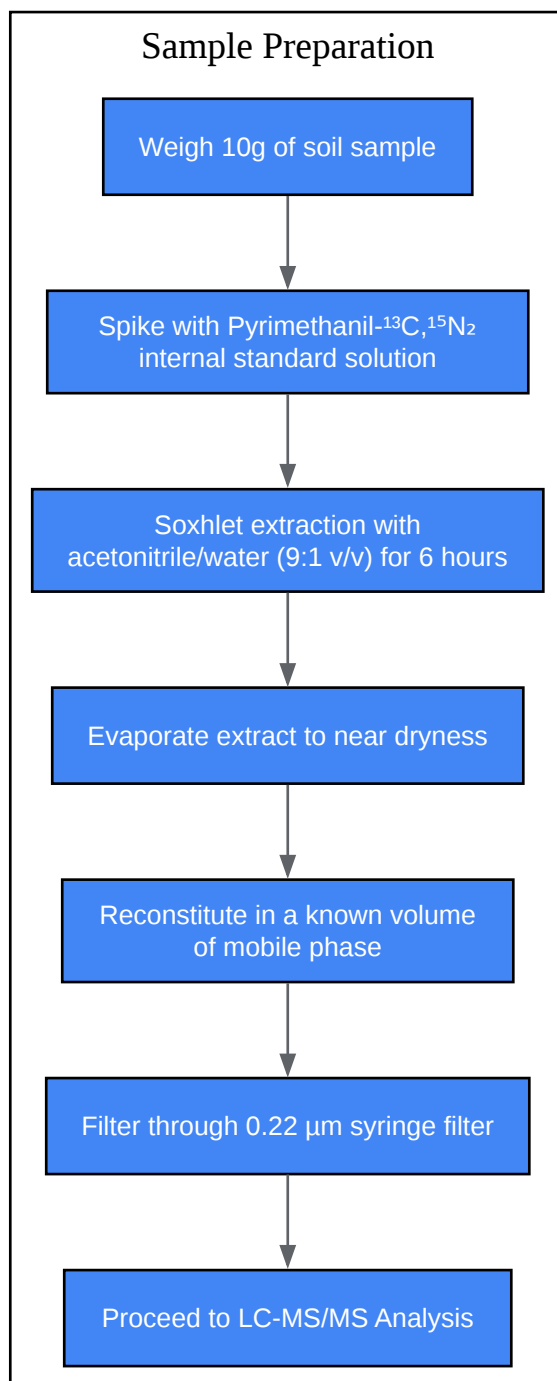
Accurate preparation of standard solutions is fundamental to achieving reliable quantitative results.

Table 3: Preparation of Pyrimethanil- ^{13}C , $^{15}\text{N}_2$ Standard Solutions

Solution Type	Preparation Procedure	Concentration
Primary Stock Solution	Accurately weigh a known amount of Pyrimethanil- ^{13}C , $^{15}\text{N}_2$ and dissolve in a precise volume of acetonitrile.	~100 $\mu\text{g/mL}$
Secondary Standard Solution	Dilute the primary stock solution with acetonitrile to an intermediate concentration.	5.0 $\mu\text{g/mL}$
Spiking Solution	Further dilute the secondary standard solution to the desired concentration for spiking into samples.	0.1 $\mu\text{g/mL}$
Calibration Standards	Prepare a series of calibration standards by mixing known amounts of a certified pyrimethanil standard with a constant amount of the Pyrimethanil- ^{13}C , $^{15}\text{N}_2$ internal standard solution.	Analyte: 0.5 - 50 ng/mL IS: Constant concentration

Sample Preparation and Extraction (Soil)

The following workflow outlines a typical solid-phase extraction (SPE) procedure for soil samples.



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Caption: Workflow for the extraction of pyrimethanil from soil samples.

LC-MS/MS Analysis

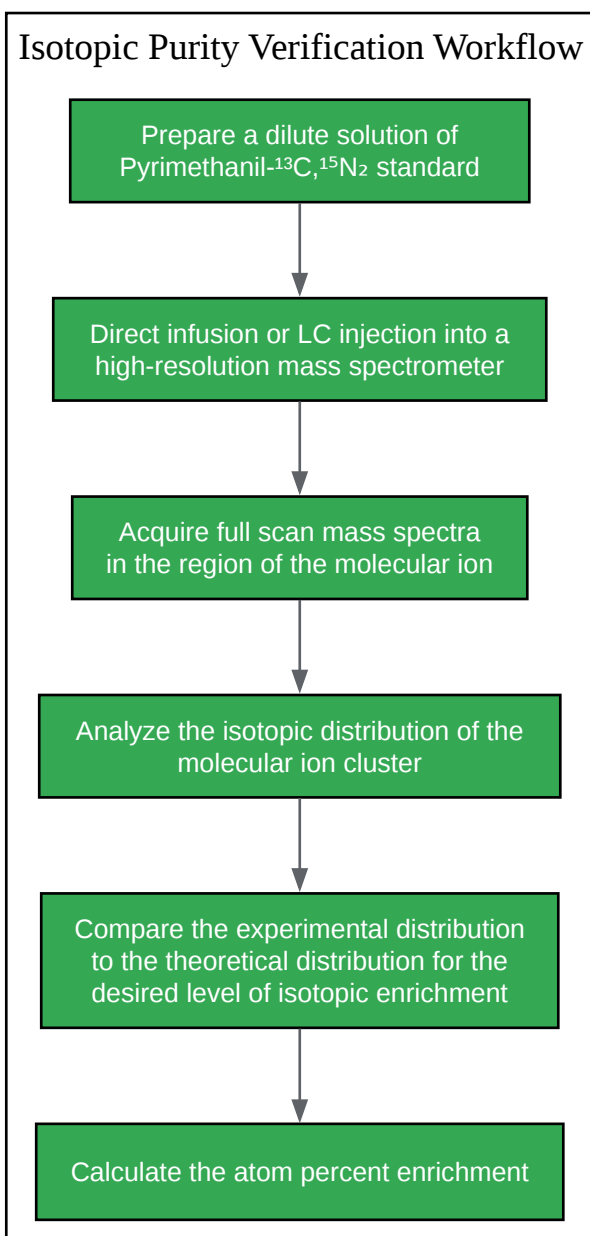
Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the preferred analytical technique for the sensitive and selective quantification of pyrimethanil.

Table 4: Typical LC-MS/MS Parameters

Parameter	Condition
LC Column	C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile with 0.1% formic acid
Gradient	Optimized for separation of pyrimethanil from matrix interferences
Flow Rate	0.3 mL/min
Injection Volume	5 μ L
Ionization Mode	Electrospray Ionization (ESI), Positive
MS/MS Transitions	Pyrimethanil: m/z 200 \rightarrow 106 Pyrimethanil- ¹³ C, ¹⁵ N ₂ : m/z 203 \rightarrow 107

Quality Control: Verification of Isotopic Purity

Ensuring the isotopic purity of the labeled standard is critical for accurate quantification. High-resolution mass spectrometry (HRMS) is a powerful tool for this verification.



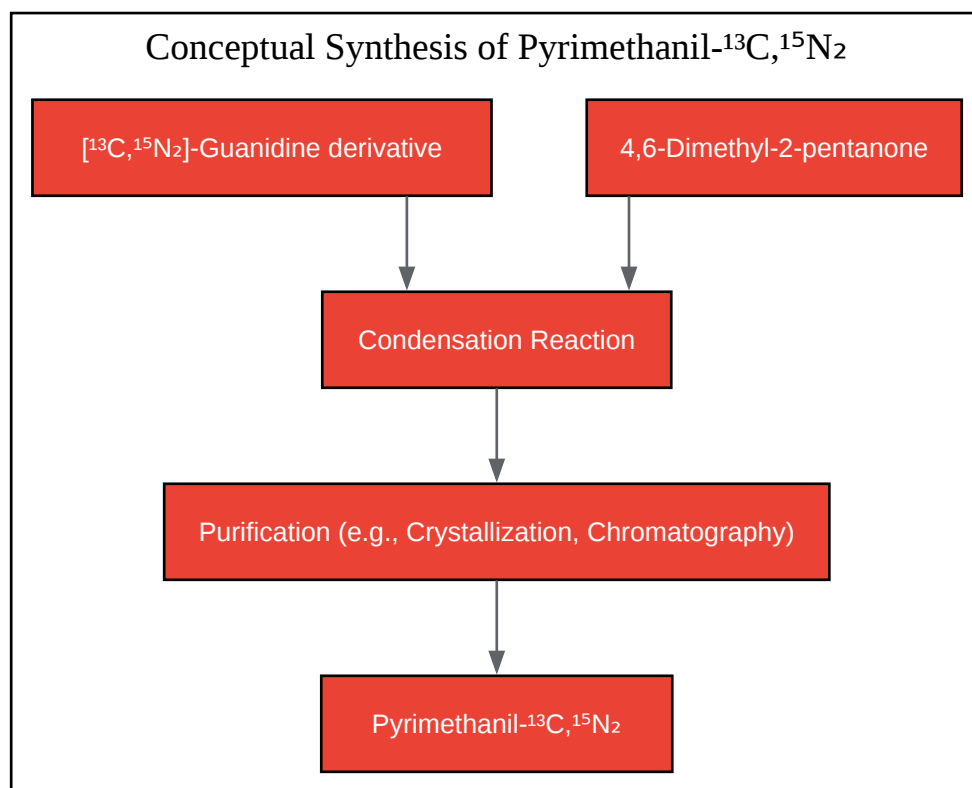
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Caption: Workflow for the verification of isotopic purity using HRMS.

The analysis of the mass spectral data allows for the determination of the relative abundance of the desired isotopologue (containing both ^{13}C and ^{15}N) compared to any residual unlabeled or partially labeled species.

Conceptual Synthesis Pathway

The synthesis of Pyrimethanil- ^{13}C , $^{15}\text{N}_2$ involves the incorporation of the stable isotopes at specific positions in the molecule. While the exact proprietary synthesis methods are not publicly disclosed, a conceptual pathway can be illustrated.



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Caption: Conceptual synthesis pathway for Pyrimethanil- ^{13}C , $^{15}\text{N}_2$.

Conclusion

Commercially available Pyrimethanil- ^{13}C , $^{15}\text{N}_2$ standards are indispensable tools for researchers and analytical scientists requiring accurate and reliable quantification of pyrimethanil residues. The use of this internal standard in conjunction with isotope dilution mass spectrometry provides a robust methodology for overcoming matrix effects and ensuring data of the highest quality. It is imperative to obtain and review the Certificate of Analysis for each lot of the standard to ensure it meets the specific requirements of the analytical method.

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